

Thioildenafil: Chemical Profile and Background

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Compound Focus: Thioildenafil

CAS No.: 856190-47-1

Cat. No.: S870909

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Thioildenafil (also known as Sulfoildenafil) is a synthetic structural analog of Sildenafil (Viagra). Its core action is the **potent and selective inhibition of the phosphodiesterase-5 (PDE-5) enzyme** [1] [2]. This inhibition prevents the breakdown of cyclic guanosine monophosphate (cGMP), sustaining elevated cGMP levels in cellular environments and leading to smooth muscle relaxation and increased blood flow, which is the target effect for erectile dysfunction treatment [1] [2].

The table below summarizes its key chemical data:

Property	Description
CAS Number	856190-47-1 [1]
IUPAC Name	(3R,5S)-rel-1-[[3-(4,7-Dihydro-1-methyl-3-propyl-7-thioxo-1H-pyrazolo[4,3-d]pyrimidin-5-yl)-4-ethoxyphenyl]sulfonyl]-3,5-dimethyl-piperazine [1]
Molecular Formula	C ₂₃ H ₃₂ N ₆ O ₃ S ₂ [1]
Molecular Weight	504.67 g/mol [1]
Alternate Names	Sulfoildenafil, Sildenafil thione, Thiodimethylsildenafil [1] [2] [3]

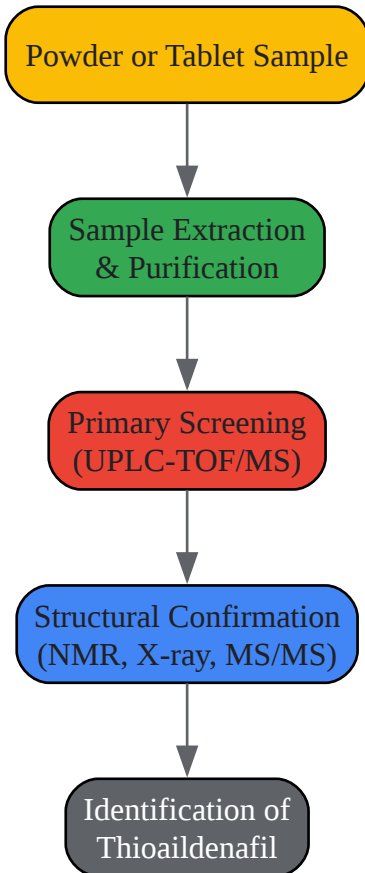
Thioildenafil is part of a broader class of "designer" PDE-5 inhibitors created to circumvent drug patents and regulations [2]. It is **not approved** for medical use by any major health regulatory agency [2]. Its presence in "all-natural" or "herbal" supplements poses a significant public health risk due to the **unknown safety profile, lack of formal toxicological testing, and potential for serious side effects**, especially in consumers with pre-existing cardiovascular conditions or those taking nitrates [2].

Analytical Methods for Detection and Identification

Detecting **Thioildenafil** in complex matrices like dietary supplements requires sophisticated analytical techniques to distinguish it from approved drugs and other analogs.

Technique	Application & Key Identifiers	Reference
Liquid Chromatography-Mass Spectrometry (LC-MS)	Primary tool for screening and confirmation; provides high sensitivity and specificity.	[3] [4]
Ultra-Performance LC Time-of-Flight MS (UPLC-TOF/MS)	Provides accurate mass measurement for definitive structural elucidation and distinguishing between closely related analogs like Thioildenafil and Thiohomosildenafil.	[3]
Gas Chromatography-Mass Spectrometry (GC/MS)	Useful for complementary analysis; key mass fragments for Thioildenafil include m/z 56, 72, and 420 .	[2] [3]
Ion Trap LC-MS/MS (LC/IT-MS/MS)	Provides detailed fragmentation patterns (MS^n); key fragments include m/z 58, 72, and 355 .	[2]
Nuclear Magnetic Resonance (NMR) Spectroscopy	Used for full structural characterization, including differentiation of isomers and confirmation of the thioketone and dimethylpiperazine substitutions.	[2] [4]
X-ray Crystallography	Employed for definitive 3D structural confirmation, revealing polymorphic forms that can affect chemical and biological properties.	[2]

The following diagram illustrates a generalized analytical workflow for identifying **Thioildenafil** in illicit supplements, integrating the techniques above.

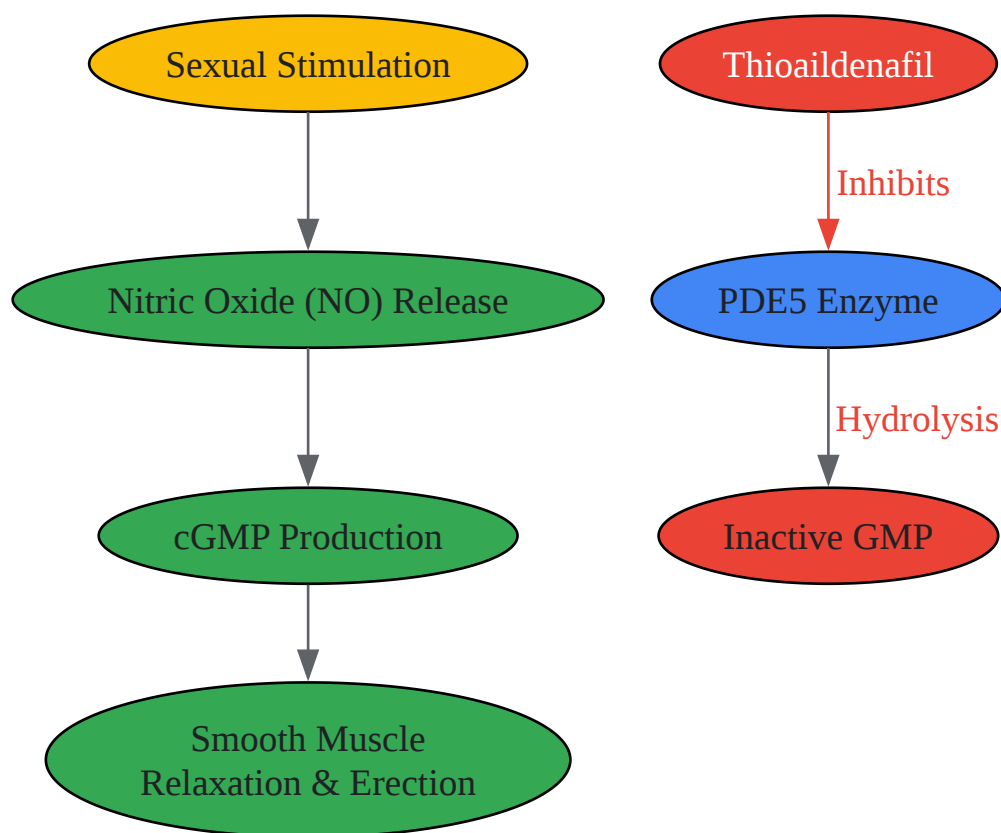


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*Generalized analytical workflow for **Thioildenafil** identification.*

Biochemical Pathway and Mechanism of Action

Thioildenafil's mechanism mirrors that of Sildenafil. The diagram below outlines the biochemical signaling pathway it influences.



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> PDE-5 inhibition mechanism sustaining cGMP for penile erection. This mechanism underpins both its intended effect and its primary risk. Undeclared intake with nitrate medications can cause a severe drop in blood pressure [2].

A Practical Workflow for Researchers

For professionals investigating potential adulteration, a combination of techniques is key:

- **Rapid Screening:** Use **UPLC-TOF/MS** for high-throughput analysis of samples to detect the presence of known and unknown PDE-5 inhibitors based on accurate mass [3].
- **Structural Confirmation:** For any suspect sample, employ **NMR spectroscopy** and **X-ray crystallography** to unambiguously determine the structure, especially for novel analogs [2].
- **Distinguishing Analogs:** Leverage the specific mass fragmentation patterns from **LC-IT-MS/MS** and **GC/MS** to tell the difference between closely related compounds like **Thioildenafil** and Thiohomosildenafil [2] [3].

The discovery of **Thioildenafil** and its analogs in dietary supplements is a critical drug safety and public health issue. Vigilant monitoring using advanced analytical technologies is essential to protect consumers from the risks of these hidden pharmaceutical ingredients [2] [3].

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